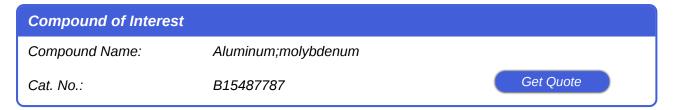


An In-depth Technical Guide on the Fundamental Properties of Aluminum-Molybdenum Alloys

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core fundamental properties of aluminum-molybdenum (Al-Mo) alloys. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter or consider these materials in their work. The guide covers key aspects of Al-Mo alloys, including their phase characteristics, mechanical and thermal properties, and corrosion resistance. All quantitative data is summarized in structured tables, and detailed experimental protocols for key characterization techniques are provided. Additionally, signaling pathways, experimental workflows, and logical relationships are visualized using Graphviz diagrams.

Phase Composition and Intermetallic Compounds

The aluminum-molybdenum system is characterized by the formation of several intermetallic compounds that significantly influence the overall properties of the alloy. The Al-Mo phase diagram reveals a series of peritectic reactions, leading to the formation of distinct phases.[1] The primary intermetallic compounds identified in this system include Al₁₂Mo, Al₅Mo, Al₈Mo₃, Al₄Mo, and Al₃Mo.[2][3] The crystal structures of some of these key intermetallics are detailed in the table below.

Table 1: Crystallographic Data of Key Al-Mo Intermetallic Compounds

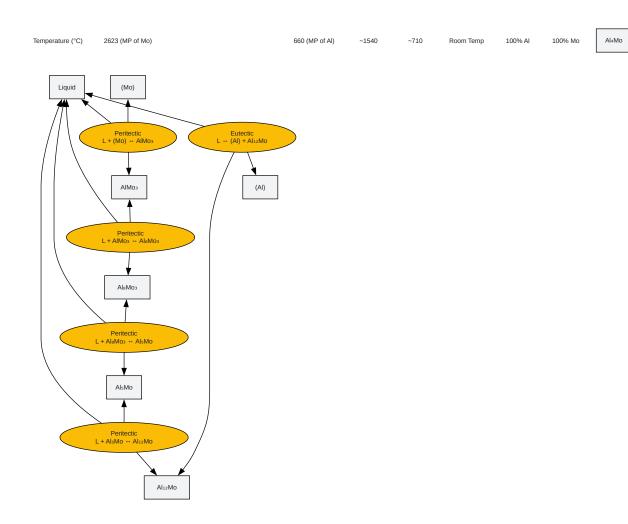


Phase	Crystal System	Space Group
Al12M0	Body-Centered Cubic (BCC)	Im-3
АІвМоз	Monoclinic	C2/m
Al ₄ Mo	Monoclinic	-
АІзМо	-	-
Al₅Mo	Rhombohedral	-

Data for Al₄Mo, Al₃Mo, and Al₅Mo crystal systems and space groups were not consistently available in the reviewed literature.

The formation and distribution of these intermetallic phases are critical in determining the alloy's mechanical strength, hardness, and high-temperature performance.





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Simplified Al-Mo Phase Diagram



Mechanical Properties

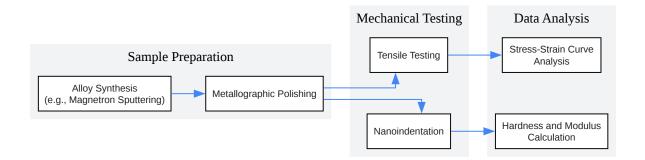
The addition of molybdenum to aluminum generally enhances its mechanical properties, including hardness and strength. This improvement is primarily attributed to solid solution strengthening and the formation of hard intermetallic phases.

Table 2: Mechanical Properties of Al-Mo Allovs

Molybdenum Content (at. %)	Hardness (GPa)	Elastic Modulus (GPa)	Tensile Strength (MPa)
0 (Pure Al film)	2.2	Data not available	Data not available
10.5	4.9	Data not available	Data not available
AlвMoз	Data not available	Data not available	Data not available
Alı2Mo	Data not available	Data not available	Data not available
AlsMo	Data not available	Data not available	Data not available

Data for a broader range of compositions and specific intermetallic compounds are not readily available in the reviewed literature.

The hardness of Al-Mo nanocrystalline alloy films has been shown to increase with higher molybdenum content. For instance, a pure aluminum film with a hardness of 2.2 GPa sees this value increase to 4.9 GPa with the addition of 10.5 at.% Mo.[4]



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Workflow for Mechanical Property Characterization

Thermal Properties

Molybdenum has a very high melting point (2623 °C), and its addition to aluminum is expected to influence the thermal properties of the resulting alloys, particularly their performance at elevated temperatures.

Table 3: Thermal Properties of Al-Mo Alloys

Property	Al-Mo Composition/Phase	Value	Units
Melting Point	Al2 (M0O4)3	705	°C
Thermal Conductivity	Data not available	Data not available	W/(m·K)
Coefficient of Thermal Expansion (CTE)	Al-Si-Ni-Cu-Mo alloy	20.3 (20-100°C)	μm/(m⋅°C)

Specific thermal property data for binary Al-Mo alloys and intermetallics are sparse in the available literature. The provided CTE value is for a complex alloy containing molybdenum.[5] [6][7]

Corrosion Resistance

Alloying aluminum with molybdenum has been shown to significantly improve its resistance to pitting corrosion, particularly in chloride-containing environments.[8] The addition of molybdenum helps to stabilize the passive oxide layer that protects aluminum from corrosion.

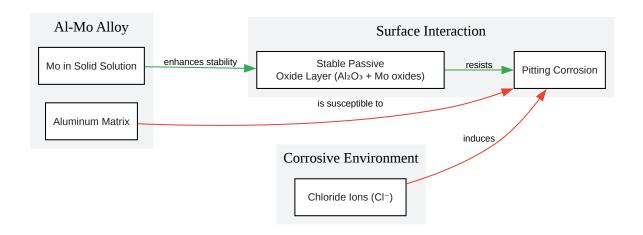
Table 4: Corrosion Properties of Al-Mo Alloys in Chloride Solutions

Molybdenum Content	Pitting Potential (V vs. SCE)	Corrosion Rate
Pure Al	Lower	Higher (qualitative)
Al-Mo Alloys	Increases with Mo content	Lower (qualitative)



Quantitative corrosion rate data (e.g., in mm/year) for specific Al-Mo compositions in defined environments is not readily available in the reviewed literature.

Studies have shown that the pitting potential of Al-Mo alloys increases with a higher molybdenum concentration, indicating enhanced resistance to localized corrosion. For instance, alloying aluminum with 6 at.% Mo can shift the anodic polarization curve by 400 mV in the noble direction.[8]



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